

6-Hydroxy-5-methyl-2-hexanone chemical properties

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Compound of Interest

Compound Name: 6-Hydroxy-5-methyl-2-hexanone

CAS No.: 68208-73-1

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Technical Guide: 6-Hydroxy-5-methyl-2-hexanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known chemical properties of **6-Hydroxy-5-methyl-2-hexanone**. Due to the limited availability of experimental data for this specific compound, this guide also includes information on its isomers where relevant, offering valuable insights for research and development activities.

Chemical Identity and Properties

6-Hydroxy-5-methyl-2-hexanone is an organic compound with the molecular formula $C_7H_{14}O_2$. It features a hydroxyl group and a ketone functional group.

Table 1: General and Computed Chemical Properties of **6-Hydroxy-5-methyl-2-hexanone**

Property	Value	Source
IUPAC Name	6-hydroxy-5-methylhexan-2-one	LexiChem (via PubChem)[1]
Molecular Formula	C7H14O2	PubChem[1][2]
Molecular Weight	130.18 g/mol	PubChem[1]
CAS Number	68208-73-1	ChemIDplus, FDA GSRS[1]
Canonical SMILES	CC(CCC(=O)C)CO	PubChem[2]
InChI	InChI=1S/C7H14O2/c1-6(5-8)3-4-7(2)9/h6,8H,3-5H2,1-2H3	PubChem[1][2]
InChIKey	LTKDRWVSUUCKAG-UHFFFAOYSA-N	PubChem[2]
Topological Polar Surface Area	37.3 Å ²	Cactvs (via PubChem)[1]
Complexity	88.9	Cactvs (via PubChem)[1]
XLogP3	0.3	XLogP3 (via PubChem)[1]
Hydrogen Bond Donor Count	1	Cactvs (via PubChem)[1]
Hydrogen Bond Acceptor Count	2	Cactvs (via PubChem)[1]
Rotatable Bond Count	4	Cactvs (via PubChem)[1]

Note: The majority of the data in Table 1 is computed and should be used as an estimation.

Experimental Data (of Isomers)

Experimental data for **6-Hydroxy-5-methyl-2-hexanone** is not readily available in the searched literature. However, data for the isomeric compound, 4-Hydroxy-5-methyl-2-hexanone, can provide an approximation of its physical properties.

Table 2: Experimental Properties of 4-Hydroxy-5-methyl-2-hexanone

Property	Value	Source
Boiling Point	199.5 °C at 760 mmHg	LookChem[3]
Density	0.933 g/cm ³	LookChem[3]
Flash Point	78 °C	LookChem[3]
Refractive Index	1.429	LookChem[3]
Water Solubility	2.357e+005 mg/L at 25 °C (estimated)	The Good Scents Company[4]

Synthesis Protocols for Isomeric Compounds

While a specific, detailed synthesis protocol for **6-Hydroxy-5-methyl-2-hexanone** was not found, methods for synthesizing its isomers have been reported. These can serve as a foundation for developing a synthesis route for the target molecule.

Synthesis of 2-Hydroxy-5-methyl-3-hexanone

A method for the synthesis of 2-Hydroxy-5-methyl-3-hexanone involves the oxidation of a silyl enol ether of 5-methyl-3-hexanone. The precursor, 5-methyl-3-hexanone, is prepared via a Grignard reaction between isovaleraldehyde and ethylmagnesium bromide, followed by oxidation. The subsequent formation of the silyl enol ether and its oxidation with m-chloroperoxybenzoic acid (MCPBA) yields the final product.[5]

Synthesis of a Mixture of 2-hydroxy-5-methyl-3-hexanone and 3-hydroxy-5-methyl-2-hexanone

A patented method describes the preparation of a mixture of 2-hydroxy-5-methyl-3-hexanone and 3-hydroxy-5-methyl-2-hexanone.[6] The process involves the reaction of 3-methylbutyraldehyde and acetaldehyde in the presence of a thiazole salt catalyst in an autoclave.[6]

Experimental Protocol Example (from patent):

- Reactants: 86g (1mol) of 3-methylbutyraldehyde, 44g (1mol) of acetaldehyde, 1.3g of N-benzyl-5-(2-hydroxyethyl)-4-methyl-1,3-thiazole chloride salt (catalyst), and 130g of ethanol.

[6]

- Apparatus: 0.5L autoclave.[6]
- Procedure: The reactants are added to the autoclave, heated, and stirred. The reaction temperature is controlled at 80°C for 2 hours.[6]
- Purification: The product mixture is obtained by rectification under reduced pressure (78-84°C / 1mmHg).[6]

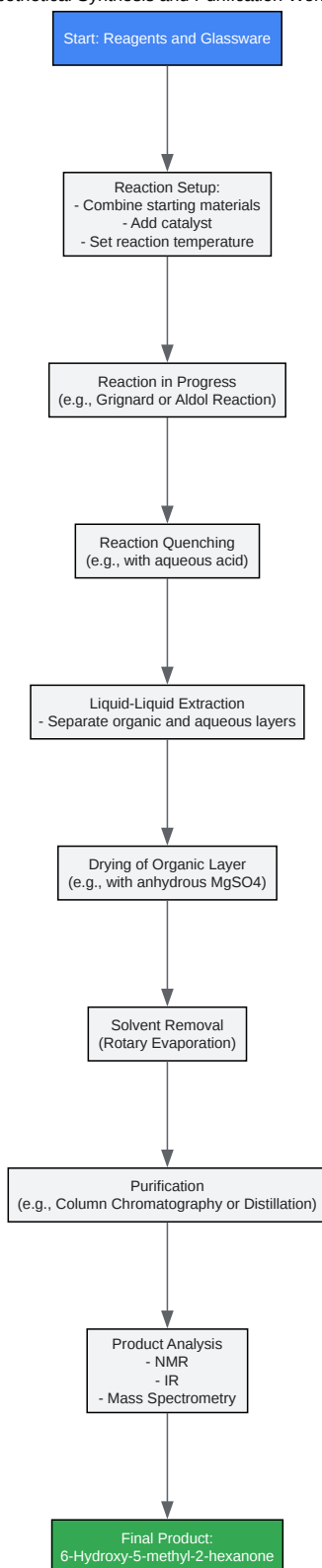
Biological Activity

Currently, there is no available information in the searched scientific literature regarding the specific biological activity or its involvement in any signaling pathways of **6-Hydroxy-5-methyl-2-hexanone**. Research into the biological functions of this compound is a potential area for future investigation.

Hypothetical Experimental Workflow

Given the absence of information on biological pathways, the following diagram illustrates a hypothetical workflow for the synthesis and purification of a hydroxy-hexanone derivative, based on the protocols available for its isomers. This serves as a conceptual guide for potential experimental design.

Hypothetical Synthesis and Purification Workflow

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Caption: Hypothetical workflow for synthesis and purification.

Safety Information

Specific safety data for **6-Hydroxy-5-methyl-2-hexanone** is not available. For the isomeric compound 5-Hydroxy-5-methylhexan-2-one, it is listed as a combustible liquid that causes skin and serious eye irritation, and may cause respiratory irritation.[7] It is recommended to handle this class of compounds with care, using appropriate personal protective equipment, and working in a well-ventilated area. Avoid contact with skin and eyes, and keep away from heat, sparks, and open flames.[7]

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